

Technical Guide: Biological Activity of 2-(1,2-Dioxopropoxy)benzoic Acid (OBA-09)

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Compound of Interest

Compound Name: 2-(1,2-Dioxopropoxy)benzoic acid
hydrate

Cat. No.: B12046158

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Executive Summary

2-(1,2-Dioxopropoxy)benzoic acid (commonly referred to in literature as OBA-09 or O-pyruvoysalicylic acid) is a multimodal "codrug" designed to treat ischemic stroke and neurodegenerative disorders. Structurally, it is an ester conjugate of Salicylic Acid (an NSAID) and Pyruvate (an endogenous antioxidant and metabolic substrate).

Upon administration, the molecule undergoes hydrolysis to release its two active moieties, exerting synergistic neuroprotective effects:[1]

- **Anti-inflammatory:** Salicylate inhibits NF-κB translocation and excitotoxicity.
- **Antioxidant/Metabolic:** Pyruvate scavenges Reactive Oxygen Species (ROS) and replenishes mitochondrial NAD+.

This guide provides a deep technical analysis of its pharmacology, proven efficacy in ischemic models, and protocols for experimental validation.

Chemical Identity & Properties

Property	Specification
IUPAC Name	2-(2-Oxopropanoyloxy)benzoic acid
Common Code	OBA-09
CAS Number	856095-68-6
Molecular Formula	C ₁₀ H ₈ O ₅
Molecular Weight	208.17 g/mol
Solubility	Soluble in DMSO (>10 mM), Ethanol; sparingly soluble in water (hydrolyzes).
Stability	Stable in solid state; hydrolyzes rapidly in plasma (t _{1/2} < 40 min).

Mechanism of Action (MoA)

The therapeutic potency of OBA-09 stems from its ability to deliver high concentrations of pyruvate and salicylate across the Blood-Brain Barrier (BBB) more effectively than a physical mixture of the two.

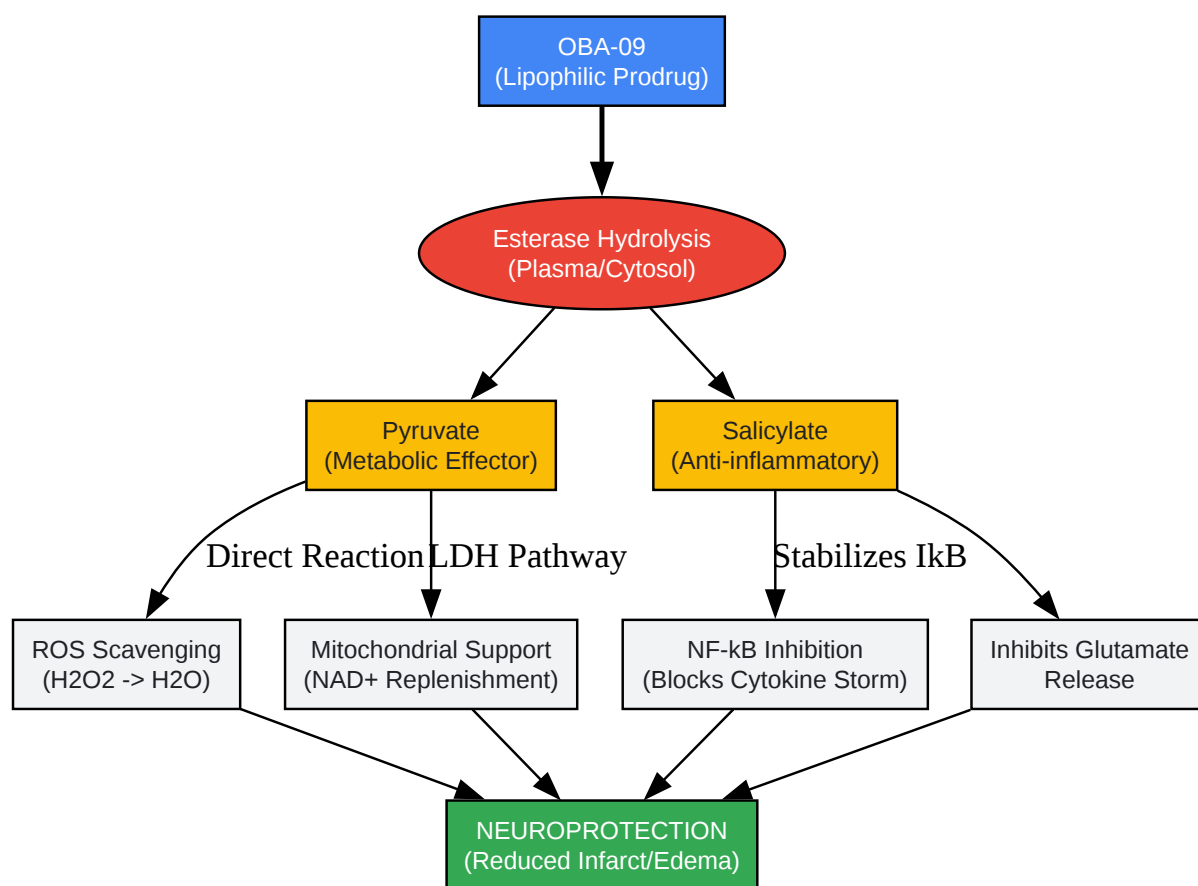
The "Trojan Horse" Hydrolysis Pathway

OBA-09 is lipophilic, facilitating BBB penetration. Once intracellular or in plasma, esterases cleave the molecule.

Key Pathways:

- Pyruvate Action:** Directly scavenges Hydrogen Peroxide (H₂O₂), converting to acetate and water. It also acts as a substrate for Lactate Dehydrogenase (LDH), converting NADH to NAD⁺, which is critical for maintaining glycolysis during ischemia.
- Salicylate Action:** Blocks the degradation of IκB, preventing the nuclear translocation of NF-κB, thereby suppressing pro-inflammatory cytokines (TNF-α, IL-1β) and iNOS expression.

MoA Visualization



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Caption: Figure 1.[2] Dual-pathway mechanism of OBA-09. Hydrolysis yields distinct bioactive metabolites targeting oxidative stress and inflammation simultaneously.

Preclinical Efficacy Data

The following data summarizes key findings from rodent models of Middle Cerebral Artery Occlusion (MCAO), the gold standard for ischemic stroke research.

Infarct Volume Reduction (Rat MCAO Model)

Treatment administered intravenously (IV) post-ischemia.[2]

Treatment Group	Dose (mg/kg)	Administration Time (Post-Ischemia)	Infarct Volume (% of Control)	Significance (p-value)
Vehicle Control	-	-	100%	-
OBA-09	5 mg/kg	3 hours	38.5 ± 11.4%	< 0.01
OBA-09	5 mg/kg	6 hours	46.5 ± 15.3%	< 0.01
OBA-09	5 mg/kg	9 hours	59.0 ± 12.0%	< 0.01
Physical Mixture	2.5/2.5	6 hours	~60%	< 0.05

Insight: OBA-09 demonstrates a therapeutic window of up to 9 hours, significantly longer than the typical 3-4.5 hour window for tPA (tissue plasminogen activator). The conjugated ester is statistically superior to the physical mixture of salicylate and pyruvate.

Experimental Protocols

For researchers aiming to validate OBA-09 activity, the following protocols are established standards.

Chemical Synthesis (General Procedure)

Note: Due to the instability of pyruvyl chloride, synthesis often requires careful activation.

- Reagents: Salicylic acid (1 eq), Pyruvic acid (1.1 eq), DCC (Dicyclohexylcarbodiimide, 1.1 eq), DMAP (catalytic amount), Dichloromethane (DCM, anhydrous).
- Procedure:
 - Dissolve Salicylic acid and Pyruvic acid in anhydrous DCM under Nitrogen atmosphere.
 - Cool to 0°C.
 - Add DCC and DMAP dropwise.
 - Stir at 0°C for 1 hour, then warm to Room Temperature (RT) and stir for 12 hours.

- Filter off the DCU urea byproduct.
- Wash filtrate with 5% HCl, then 5% NaHCO₃, then Brine.
- Dry over MgSO₄ and concentrate in vacuo.
- Purification: Recrystallize from Hexane/Ethyl Acetate to obtain white crystals of OBA-09.

In Vitro Neuroprotection Assay (OGD Model)

Objective: Assess protection against Oxygen-Glucose Deprivation (OGD).

- Cell Culture: Use HT22 hippocampal cells or primary cortical neurons.
- Pre-treatment: Incubate cells with OBA-09 (10–100 µM) for 30 minutes.
- OGD Induction:
 - Replace media with glucose-free balanced salt solution (BSS).
 - Place cells in a hypoxia chamber (1% O₂, 5% CO₂, 94% N₂) for 4 hours.
- Reperfusion: Replace with normal glucose media and return to normoxia for 24 hours.
- Viability Assay: Measure cell survival using MTT or CCK-8 assay.
 - Expected Result: Dose-dependent increase in viability compared to vehicle control.

In Vivo MCAO Workflow



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Caption: Figure 2.[2] Experimental timeline for transient MCAO model to test OBA-09 efficacy.

References

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